

Physical and chemical properties of strontium peroxide octahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strontium peroxide*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Strontium Peroxide Octahydrate**

Introduction

Strontium peroxide (SrO_2) is an inorganic compound that exists in both anhydrous and octahydrate ($\text{SrO}_2 \cdot 8\text{H}_2\text{O}$) forms.[1][2][3][4] Both are white, odorless solids.[1][5] This document provides a comprehensive overview of the physical and chemical properties of **strontium peroxide** octahydrate, with a focus on its synthesis, structure, and reactivity. This guide is intended for researchers, scientists, and professionals in drug development and other fields where alkaline earth peroxides are of interest.

Physical Properties

Strontium peroxide octahydrate presents as a pearly white, crystalline solid.[6] It is tasteless and odorless.[7] Unlike its anhydrous form, which is a powder, the octahydrate consists of eight water molecules integrated into its crystal lattice. This hydration significantly influences its physical properties, particularly its density. The key physical properties of both the octahydrate and anhydrous forms are summarized in Table 1 for comparison.

Table 1: Physical Properties of **Strontium Peroxide**

Property	Strontium Peroxide Octahydrate (SrO ₂ ·8H ₂ O)	Anhydrous Strontium Peroxide (SrO ₂)
Molar Mass	263.74 g/mol (calculated)	119.619 g/mol [1][2][5]
Appearance	White, crystalline solid[5][6]	White, odorless powder[1][2][5][7]
Density	1.91 g/cm ³ [1][3][5]	4.56 g/cm ³ [1][2][3][5][8]
Melting Point	Decomposes upon heating[6]	215 °C (decomposes)[1][2][3][5][7]
Solubility	Insoluble in water (decomposes slowly)[2][7][8][9]	Insoluble in water[2][7][8][9]
Very soluble in alcohol and ammonium chloride[1][3][7]	Very soluble in alcohol and ammonium chloride[1][3][7]	
Insoluble in acetone[1][3][7]	Insoluble in acetone[1][3][7]	
Crystal Structure	Tetragonal[6][10]	Tetragonal, isostructural with calcium carbide[1][5]

Chemical Properties and Reactivity

Strontium peroxide is a strong oxidizing agent.[5] The octahydrate is the initial product of precipitation synthesis and can be converted to the anhydrous form through dehydration.[6][11]

Decomposition

The thermal stability of **strontium peroxide** octahydrate is limited. Upon heating, it loses its water of hydration.[6] The resulting anhydrous **strontium peroxide** is also thermally labile and decomposes at approximately 215 °C to form strontium oxide (SrO) and oxygen gas (O₂).[1][5][7] Thermogravimetric analysis (TGA) has shown that anhydrous SrO₂ begins to decompose rapidly at around 400 °C.[6]

Reactivity with Water and Acids

Strontium peroxide is insoluble in water but is slowly decomposed by it.[2][7][8][9] In the presence of dilute acids, it reacts to form hydrogen peroxide and the corresponding strontium

salt.[5][7]

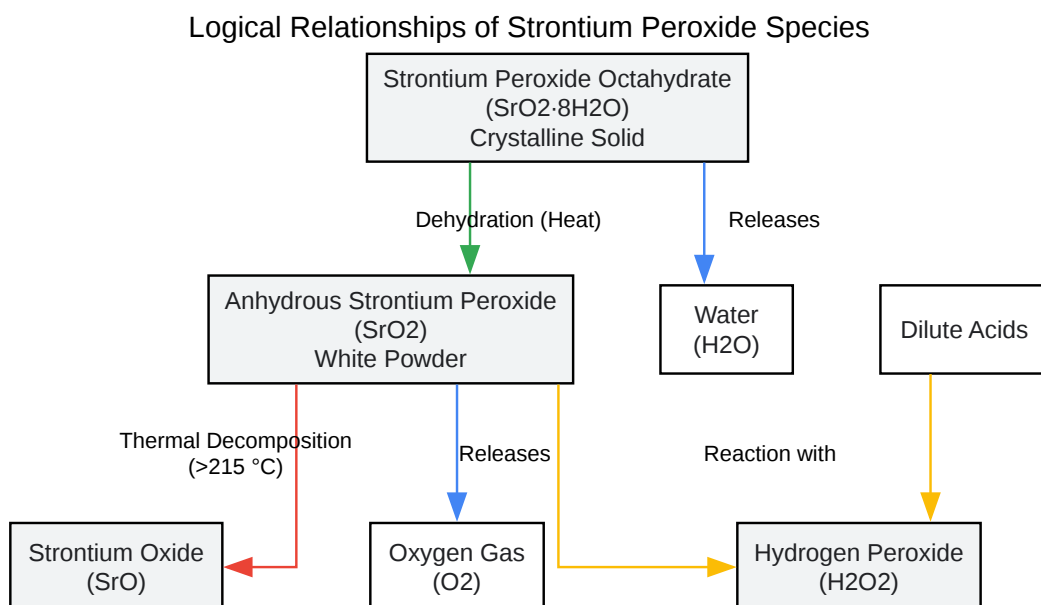
Oxidizing Nature

As a peroxide, SrO_2 is a potent oxidizing agent and can accelerate the burning of combustible materials.[2][7][9] It may ignite combustible materials such as wood, paper, and oil, and mixtures with finely divided combustible materials can be explosive.[7][9] It may also explode from friction, heat, or contamination.[7][9] Due to this reactivity, it should be kept away from combustible materials.[8][12]

Signaling Pathways and Mechanisms

Currently, there is limited information available in the provided search results regarding specific signaling pathways involving **strontium peroxide** octahydrate in a biological context. Its primary applications are in pyrotechnics, as a bleaching agent, and as an antiseptic, leveraging its oxidizing properties.[1][2][5]

The diagram below illustrates the key relationships between **strontium peroxide** octahydrate and its related chemical species.



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Caption: Key chemical transformations of **strontium peroxide** octahydrate.

Experimental Protocols

Synthesis of Strontium Peroxide Octahydrate

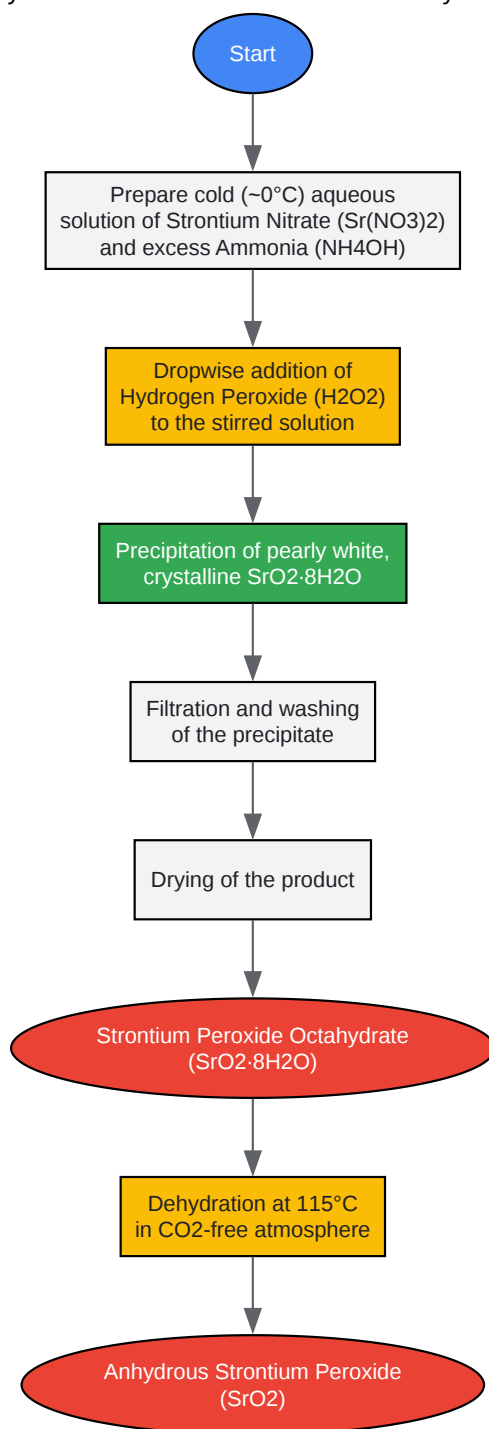
The most common method for synthesizing **strontium peroxide** octahydrate is through precipitation from an aqueous solution.^[6]^[11]

Methodology:

- A solution of a strontium salt, such as strontium nitrate ($\text{Sr}(\text{NO}_3)_2$), is prepared in deionized water.^[6]
- The solution is made alkaline by adding an excess of aqueous ammonia (NH_4OH).^[6]
- The solution is cooled to approximately 0 °C.^[6]
- Hydrogen peroxide (H_2O_2) is added dropwise to the cold, stirred ammoniacal solution.^[6]
- Pearly white, crystalline **strontium peroxide** octahydrate ($\text{SrO}_2 \cdot 8\text{H}_2\text{O}$) precipitates out of the solution.^[6]
- The precipitate is recovered by filtration and washed to remove byproducts.^[6]

The following diagram outlines the workflow for this synthesis protocol.

Synthesis of Strontium Peroxide Octahydrate

[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of **strontium peroxide**.

Dehydration to Anhydrous Strontium Peroxide

To obtain the anhydrous form, the freshly prepared octahydrate must be dehydrated.

Methodology:

- The octahydrate is dried for 24 hours at 115 °C.[6]
- To ensure the purity of the final product, this process should ideally be carried out in a CO₂-free atmosphere to prevent the formation of strontium carbonate.[6]

Characterization Methods

The following techniques are cited for the characterization of **strontium peroxide** and its hydrate:

- X-Ray Diffraction (XRD): Used to identify the crystalline phases present and to determine lattice parameters.[6][11]
- Thermogravimetric Analysis (TGA): Employed to determine the decomposition temperatures of the compound.[6]
- Scanning Electron Microscopy (SEM) and Optical Photomicrographs: Utilized to investigate the particle morphology.[6]

Safety and Handling

Strontium peroxide is an oxidizer and poses a fire and explosion hazard, especially when in contact with combustible materials.[9] It is also classified as a skin and eye irritant.[13][14] Appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn when handling this compound.[13][14] It should be stored in a tightly closed container in a dry, well-ventilated place, away from heat and combustible materials.[13]

Conclusion

Strontium peroxide octahydrate is a crystalline solid that serves as the primary precursor in the synthesis of anhydrous **strontium peroxide**. Its properties are dictated by the presence of eight water molecules in its crystal structure. A thorough understanding of its physical and

chemical characteristics, particularly its thermal instability and oxidizing nature, is crucial for its safe handling and effective application in various industrial and research settings.

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- To cite this document: BenchChem. [Physical and chemical properties of strontium peroxide octahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074079#physical-and-chemical-properties-of-strontium-peroxide-octahydrate]

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